2'-(Trifluoromethoxy)acetophenone structure

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Compound of Interest

Compound Name:	*2'-(Trifluoromethoxy)acetophenone*
CAS No.:	*220227-93-0*
Cat. No.:	*B1304633*

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An In-depth Technical Guide to **2'-(Trifluoromethoxy)acetophenone**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2'-(Trifluoromethoxy)acetophenone**, a versatile chemical intermediate of significant interest to researchers, scientists, and professionals in drug development and materials science. We will delve into its core structural attributes, spectroscopic identity, synthesis, and critical applications, grounding the discussion in established scientific principles to provide actionable insights for laboratory and industrial applications.

Introduction: The Strategic Importance of the Trifluoromethoxy Group

2'-(Trifluoromethoxy)acetophenone (CAS No. 220227-93-0) is an aromatic ketone distinguished by the presence of a trifluoromethoxy (-OCF_3) group at the ortho position of the phenyl ring.[1][2] This functional group is not merely a structural curiosity; it is a strategic feature leveraged extensively in medicinal chemistry and materials science. The

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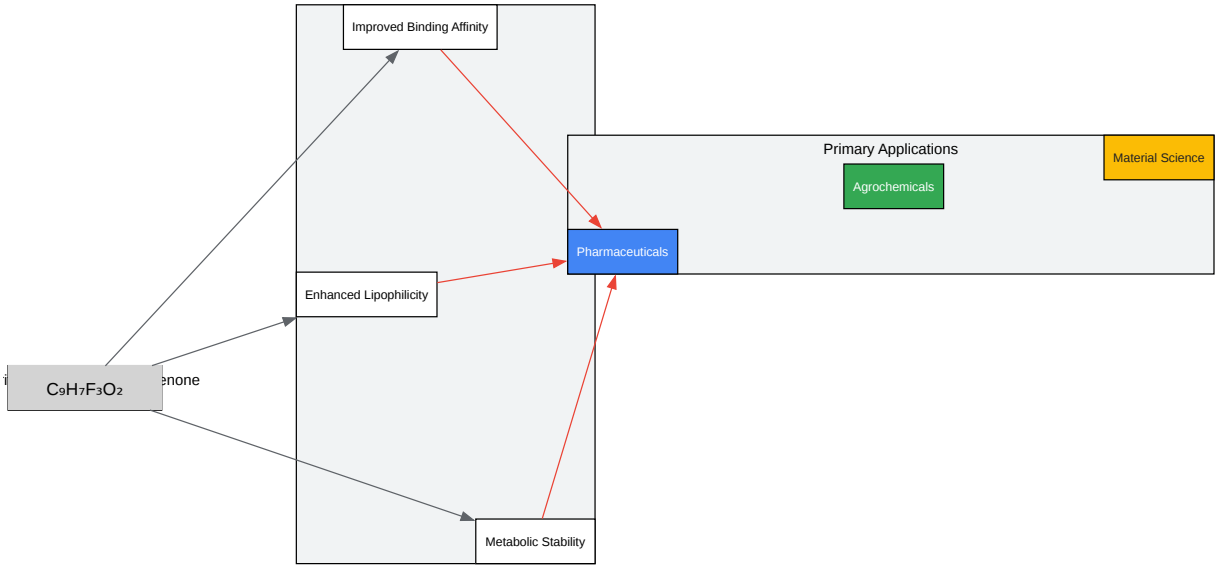
trifluoromethoxy group is a bioisostere of other functionalities and is known to significantly enhance key molecular properties.[3][4]

The inclusion of the -OCF_3 group can dramatically alter a molecule's:

- Lipophilicity: It significantly increases the molecule's fat-solubility, which can improve its ability to cross biological membranes.[3]
- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the trifluoromethoxy group resistant to metabolic degradation, thereby increasing the half-life of a potential drug candidate.[3]
- Binding Affinity: The group's electronic and steric properties can lead to more favorable interactions with biological targets.[3]

This guide will explore the fundamental chemistry of **2'-(Trifluoromethoxy)acetophenone**, providing the foundational knowledge required to harness its potential.

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Caption: Core attributes and applications of **2'-(Trifluoromethoxy)acetophenone**.

Molecular Structure and Physicochemical Properties

A precise understanding of a compound's structure and properties is the bedrock of its effective application.

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Chemical Identity

- IUPAC Name: 1-[2-(trifluoromethoxy)phenyl]ethanone[2][5]
- CAS Number: 220227-93-0[1][2]
- Molecular Formula: $C_9H_7F_3O_2$[1][2][5]
- Molecular Weight: 204.15 g/mol [1][5]
- SMILES: CC(=O)C1=CC=CC=C1OC(F)(F)F[2][5]
- InChIKey: XTXSTESGCXKUIH-UHFFFAOYSA-N[2][5]

Physicochemical Data

The properties of **2'-(Trifluoromethoxy)acetophenone** make it suitable for a variety of synthetic conditions. It is typically supplied as a colorless to light yellow clear liquid.[1]

Property	Value	Source
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.29 g/mL	[1]
Refractive Index (n20D)	1.45	[1]
Purity	≥ 98% (GC)	[1]
Storage Conditions	2 - 8 °C	[1]

Synthesis and Reactivity Profile

As a versatile intermediate, the reactivity of **2'-(Trifluoromethoxy)acetophenone** is centered around its two primary functional groups: the carbonyl group of the acetophenone moiety and the trifluoromethoxy-substituted aromatic ring.

Representative Synthesis Workflow

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While specific proprietary synthesis routes may vary, a general and illustrative approach involves the modification of a precursor like 2'-hydroxyacetophenone. The key step is the introduction of the trifluoromethoxy group, a transformation that often requires specialized reagents.

Conceptual Protocol: Trifluoromethoxylation of 2'-Hydroxyacetophenone

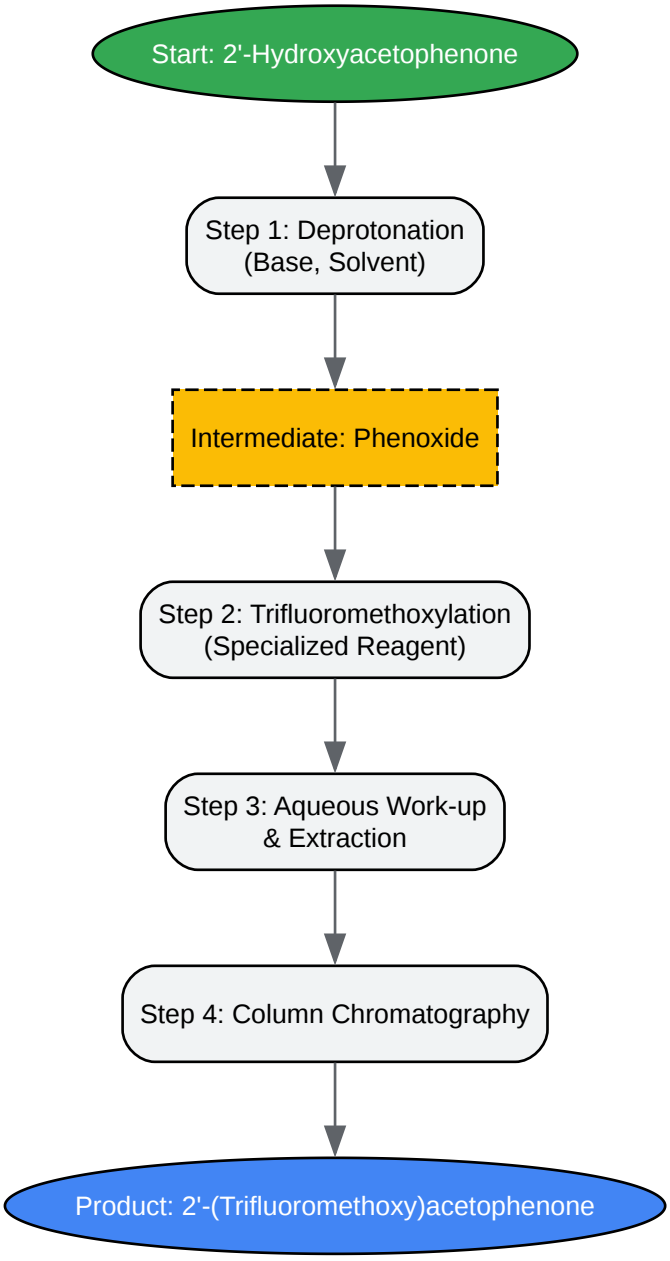
- Deprotonation: The phenolic hydroxyl group of 2'-hydroxyacetophenone is deprotonated using a suitable base (e.g., potassium carbonate) in an aprotic polar solvent (e.g., DMF) to form a phenoxide. This step is critical as it activates the oxygen atom for subsequent nucleophilic attack.

- Trifluoromethoxylation: A trifluoromethylating agent, such as a Ruppert-Prakash type reagent ($TMSCF_3$) or other electrophilic sources of the "CF_3" group, would not be appropriate here. Instead, a source for the entire "-OCF_3" group is needed. More advanced methods might involve the reaction of the phenoxide with a source of "CF_2", followed by fluorination. A plausible, though challenging, route could involve reagents like difluorophosgene followed by a fluoride source.

- Work-up and Purification: The reaction mixture is quenched, typically with water, and the product is extracted using an organic solvent (e.g., ethyl acetate). The organic layer is then washed, dried, and concentrated.

- Purification: The crude product is purified, most commonly via silica gel column chromatography, to yield the final high-purity **2'-(Trifluoromethoxy)acetophenone**.

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Caption: Conceptual workflow for the synthesis of **2'-(Trifluoromethoxy)acetophenone**.

Chemical Reactivity

The compound's reactivity is a duality of its functional groups:

- Carbonyl Group: The ketone is susceptible to a wide range of nucleophilic additions and condensation reactions. It can be reduced to the corresponding alcohol, undergo Wittig

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reactions to form alkenes, or serve as an electrophile in aldol and similar condensation reactions.

- Aromatic Ring: The trifluoromethoxy group is a moderately deactivating, ortho-para directing group for electrophilic aromatic substitution, though its primary influence is electronic. Its strong electron-withdrawing nature makes the molecule a valuable building block for creating more complex structures where specific electronic properties are desired.[6]

Structural Elucidation: A Spectroscopic Approach

The identity and purity of **2'-(Trifluoromethoxy)acetophenone** are unequivocally confirmed through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle, creating a self-validating analytical system.

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Technique	Expected Observations	Structural Inference
^{1}H NMR	~2.6 ppm (s, 3H): Methyl protons of the acetyl group. ~7.2-7.8 ppm (m, 4H): Aromatic protons exhibiting complex splitting due to their positions on the substituted ring.	Confirms the presence of the acetyl group and the four protons on the disubstituted benzene ring.
^{13}C NMR	~200 ppm: Carbonyl carbon. ~150 ppm (q): Aromatic carbon attached to the -OCF_3 group (split by fluorine). ~120-135 ppm: Other aromatic carbons. ~120 ppm (q): Carbon of the -OCF_3 group (quartet due to coupling with three fluorine atoms). ~29 ppm: Methyl carbon.	Verifies the carbon skeleton, including the carbonyl, aromatic, and methyl carbons, and confirms the C-O-C-F connectivity.
^{19}F NMR	A singlet at a characteristic chemical shift for a -OCF_3 group.	Directly confirms the presence and electronic environment of the trifluoromethoxy group.
IR Spec.	~1690 cm^{-1}: Strong C=O stretch (ketone). ~1250-1050 cm^{-1}: Strong C-F stretches and C-O-C ether stretches. ~3000-3100 cm^{-1}: Aromatic C-H stretches.	Provides definitive evidence for the key functional groups: carbonyl, ether, and trifluoromethyl.

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Mass Spec.	$[M]^+$ at m/z = 204.15: The molecular ion peak corresponding to the molecular weight of $C_9H_7F_3O_2$. $[M-15]^+$ at m/z = 189: Loss of the methyl group ($•CH_3$). $[M-43]^+$ at m/z = 161: Loss of the acetyl group ($•COCH_3$).	Confirms the molecular weight and provides fragmentation patterns consistent with the proposed structure.

Applications in Drug Discovery and Beyond

The unique properties imparted by the trifluoromethoxy group make **2'-(Trifluoromethoxy)acetophenone** a valuable intermediate in several high-value research and development sectors.

Pharmaceutical Development

This compound serves as a key building block in the synthesis of active pharmaceutical ingredients (APIs). The trifluoromethoxy group is strategically incorporated to enhance the drug-like properties of the final molecule. Its use is particularly noted in the development of anti-inflammatory and analgesic drugs, where metabolic stability and target engagement are paramount.[1] The ability of the $-OCF_3$ group to improve membrane permeability and resist metabolic breakdown makes it a highly desirable feature in modern drug design.[3][4]

Agrochemical Formulations

In the agrochemical industry, efficacy and stability are critical. **2'-(Trifluoromethoxy)acetophenone** is used in the formulation of next-generation pesticides and herbicides.[1] The trifluoromethoxy moiety can increase the potency and environmental persistence of the active ingredient, allowing for lower application rates and longer intervals between treatments.[1]

Material Science

The compound is also employed in the synthesis of advanced polymers and specialty materials. The incorporation of fluorinated groups can bestow enhanced thermal stability and

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chemical resistance to materials, making them suitable for demanding applications in electronics and aerospace.[1]

Conclusion

2'-(Trifluoromethoxy)acetophenone is more than a simple chemical intermediate; it is an enabling tool for innovation. Its well-defined structure, characterized by the strategic placement of a trifluoromethoxy group, provides a reliable platform for constructing complex molecules with enhanced properties. For scientists and researchers in drug discovery, agrochemical development, and material science, a thorough understanding of this compound's properties, reactivity, and analytical signature is essential for leveraging its full potential to create next-generation products.

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